

Entinostat laboratory handling stability

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Compound Focus: Entinostat

CAS No.: 209783-80-2

Cat. No.: S548371

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Handling and Storage Summary

The table below summarizes the key information for handling **Entinostat** in a laboratory setting.

Property	Specification / Recommendation
Recommended Storage	-20°C [1] [2]
Shipping Condition	Ambient temperature [1]
Physical Form	Off-white to white solid [1] [2]
Solubility	Soluble in DMSO and methanol [1] [2]
Purity	>98.5% [1]

Safety and Handling Guidelines

For safe laboratory handling, please adhere to the following precautions:

- Personal Protective Equipment (PPE):** Wear suitable protective clothing, gloves, and eye/face protection [1].
- Inhalation Prevention:** Do not breathe dust or vapors [1].

- **Skin and Eye Contact:** Avoid contact with skin and eyes. If contact occurs, rinse eyes cautiously with water for several minutes [1].
- **Toxicity:** The compound is classified as toxic if swallowed and may cause respiratory irritation [1].

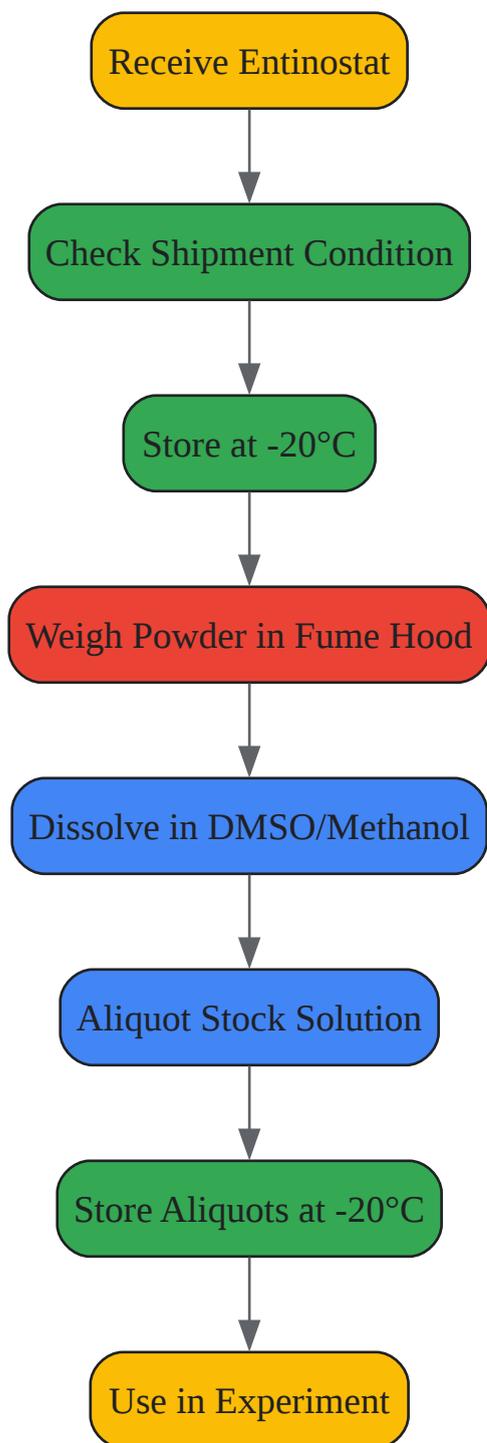
Stability Data Gap and Testing Recommendations

The provided search results do not contain specific studies on **Entinostat**'s stability regarding factors like pH, thermal stress, or long-term shelf-life. To establish robust in-house stability protocols, you may consider the following:

- **Forze Stability Testing:** Design studies to expose the compound to various stress conditions (e.g., different temperatures, pH levels, oxidative light) and use analytical techniques like HPLC to monitor purity and degradation.
- **Solution Stability:** Prepare stock solutions in recommended solvents like DMSO and test their stability over time under different storage temperatures (e.g., -20°C, -80°C, room temperature).
- **Contact Manufacturers:** Suppliers such as MedChemExpress and StressMarq may have additional technical data sheets with stability information available upon request [1] [2].

Experimental Workflow for Handling

The diagram below outlines a logical workflow for handling **Entinostat** upon arrival and preparing it for experiments.



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References

1. MS-275 | CAS 209783-80-2 | HDAC inhibitor [stressmarq.com]

2. Entinostat (MS-275) | HDAC Class I Inhibitor [medchemexpress.com]

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